

Application Notes and Protocols for Cereulide Analysis in Rice

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These application notes provide detailed protocols for the sample preparation of rice matrices for the quantitative analysis of **cereulide**, the emetic toxin produced by Bacillus cereus. The described methods are based on established and validated laboratory procedures, including QuEChERS, methanolic extraction, and acetonitrile extraction, followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Cereulide is a heat-stable dodecadepsipeptide that can cause food poisoning characterized by nausea and vomiting. Rice and rice-based products are common vehicles for **cereulide** contamination. Accurate and sensitive quantification of **cereulide** is crucial for food safety and outbreak investigations. The following protocols detail various approaches to extract and purify **cereulide** from complex rice matrices prior to instrumental analysis.

Quantitative Data Summary

The following table summarizes the performance of different sample preparation methods for **cereulide** analysis in rice.



Method	Analyte	Matrix	LOQ (Limit of Quantificati on)	Recovery (%)	RSD (Relative Standard Deviation) (%)
QuEChERS	Cereulide	Fried Rice	2 μg/kg[1][2]	88 - 89%[1] [2]	< 4% (repeatability and intra- laboratory reproducibility)[1][2]
Methanol Extraction	Cereulide	Rice & Pasta	1 ng/g (1 μg/kg)[3][4]	-	3 - 7%[3][4]
Methanol Extraction with Amylase	Cereulide	Rice & Pasta	1.1 ng/g (1.1 μg/kg)[5][6]	-	2.6 - 10%[5] [6]
Acetonitrile Extraction	Cereulide	Rice	0.5 μg/kg[7] [8]	70 - 120%[7] [8]	≤ 7.3% (repeatability) , ≤ 8.9% (intra- laboratory reproducibility)[7][8]
Methanol Extraction with SPE Cleanup	Cereulide	Fried Rice	-	110.1% (at 100 ng/g spike)[9]	-

Experimental Protocols Protocol 1: QuEChERS Method

This protocol is a simplified and rapid method for the screening of **cereulide** in fried rice.[1][10]

Materials:







- Homogenizer (e.g., Stomacher)
- 50 mL centrifuge tubes
- Centrifuge
- Acetonitrile (ACN)
- Water
- Vortex mixer
- Syringe filters (e.g., PTFE)

Procedure:

- Homogenization: Weigh 5.0 g of the fried rice sample into a stomacher bag.
- Extraction: Add 10 mL of acetonitrile to the bag and homogenize for a specified time.
- Centrifugation: Transfer the homogenate to a 50 mL centrifuge tube and centrifuge.
- Filtration: Filter the supernatant through a syringe filter.
- Dilution: The filtered extract may require dilution with acetonitrile containing 0.5% formic acid before LC-MS/MS analysis.[10]





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